

Purification challenges with Pent-2-ynal isomers

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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Pent-2-ynal: Core Properties & Identifiers

This table summarizes the fundamental identifying information and calculated physical properties for **Pent-2-ynal**.

Property Type	Information
Chemical Name	Pent-2-ynal [1]
Synonyms	2-Pentynal [1]
CAS Registry Number	55136-52-2 [1]
Molecular Formula	C ₅ H ₆ O [2] [1]
IUPAC Standard InChIKey	VLTOSDJJTWPLS-UHFFFAOYSA-N [1]
Molecular Weight	82.1005 g/mol [1]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	40.19 kJ/mol (Joback Calculated) [3]
Boiling Point (T _{boil})	371.46 K (98.31 °C / 208.96 °F) (Joback Calculated) [3]

Pent-2-ynal: Temperature-Dependent Properties

This table provides calculated thermodynamic data that can be critical for process design, including purification operations like distillation.

Property	Value	Unit	Temperature (K)	Source
Ideal Gas Heat Capacity (Cp, gas)	120.77	J/mol×K	371.46	Joback Calculated [3]
Ideal Gas Heat Capacity (Cp, gas)	139.85	J/mol×K	471.17	Joback Calculated [3]
Ideal Gas Heat Capacity (Cp, gas)	156.68	J/mol×K	570.89	Joback Calculated [3]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	35.60	kJ/mol	-	Joback Calculated [3]
Critical Temperature (Tc)	570.89	K	-	Joback Calculated [3]
Critical Pressure (Pc)	4665.71	kPa	-	Joback Calculated [3]
Critical Volume (Vc)	0.294	m ³ /kmol	-	Joback Calculated [3]

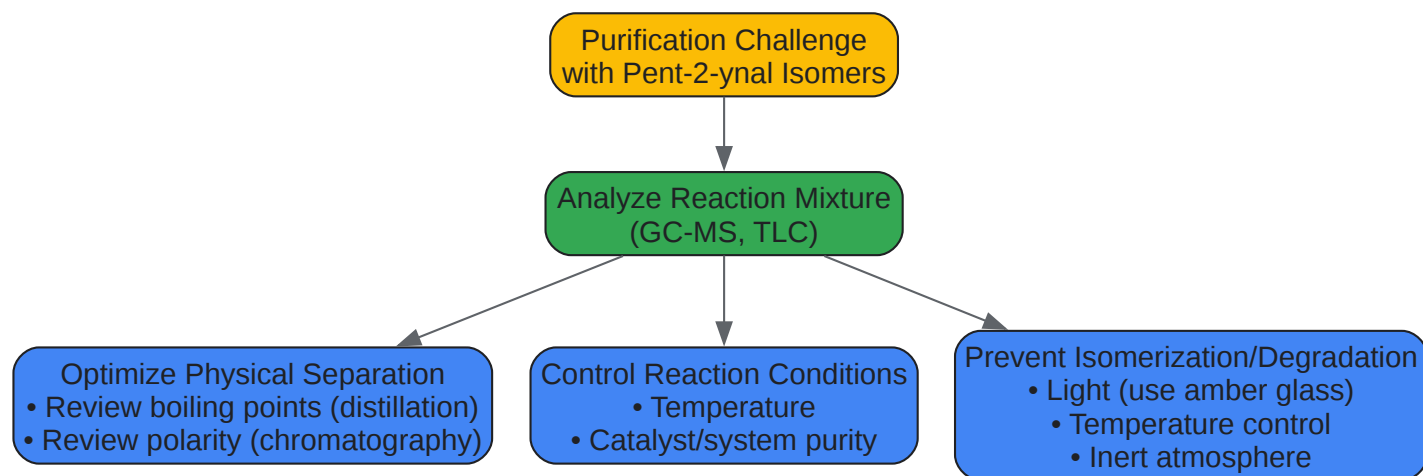
General Guidance for Purification & Isomer Challenges

The search results do not contain specific experimental protocols for purifying **Pent-2-ynal** or resolving its isomers. However, some general principles and related methodologies can be inferred:

- Separation Techniques:** Standard techniques like **fractional distillation** and **chromatography** are commonly employed for purifying organic compounds and isolating isomers [4]. The provided vapor pressure data for **Pent-2-ynal** is essential for planning a distillation process [3].
- Isomerization Context:** A related patent discusses the photochemical isomerization of **pent-2-en-4-yn-1-ol**, highlighting that compounds with double and triple bonds can be sensitive to conditions like light and can exist in isomeric forms (E/Z) [5]. This underscores the importance of controlling the reaction and purification environment.

Suggested Troubleshooting Steps

Given the lack of specific data, here is a logical approach to troubleshoot purification challenges:



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- **Analyze the Mixture:** Use analytical techniques like **Gas Chromatography (GC)** or **Thin-Layer Chromatography (TLC)** to identify the number and relative amounts of isomers or impurities present [5].
- **Optimize Physical Separation:**
 - **Distillation:** Use the calculated boiling point data as an initial guide. Fine-tune the distillation parameters (temperature, pressure) based on your experimental results [3].
 - **Chromatography:** Explore different stationary and mobile phases for column chromatography to achieve separation based on the slight polarity differences between isomers.
- **Review Reaction Conditions:** Ensure the synthesis pathway is selective for the desired isomer. Trace catalysts or impurities can promote unwanted isomerization [6].
- **Prevent In-Situ Isomerization:** Protect the compound from light and heat during purification, as these can catalyze isomerization, a phenomenon noted in related alkynal systems [5].

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References

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